GNE-220: A Comparative Analysis of its Kinase Selectivity Profile

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Compound of Interest

Compound Name:	*GNE 220*
Cat. No.:	*B10799436*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the kinase inhibitor GNE-220 with other selective MAP4K4 inhibitors, PF-06260933 and DMX-5804. The information presented herein is intended to assist researchers in evaluating the selectivity and potential applications of these compounds in drug discovery and development.

Introduction to GNE-220

GNE-220 is a potent and selective inhibitor of Mitogen-activated protein kinase kinase kinase kinase 4 (MAP4K4), a member of the Ste20 family of serine/threonine kinases. MAP4K4 is implicated in a variety of cellular processes, including inflammation, cell migration, and proliferation, making it an attractive target for therapeutic intervention in oncology and other diseases. The selectivity of a kinase inhibitor is a critical attribute, as off-target effects can lead to toxicity and limit its therapeutic window. This guide provides a comparative analysis of the selectivity profile of GNE-220 against other known MAP4K4 inhibitors.

Selectivity Profile Comparison

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The following table summarizes the in vitro potency and selectivity of GNE-220, PF-06260933, and DMX-5804 against MAP4K4 and a panel of other kinases. The data is presented as IC50 (the half maximal inhibitory concentration) or pIC50 (-log(IC50)). Lower IC50 and higher pIC50 values indicate greater potency.

Kinase Target	GNE-220 (IC50)	PF-06260933 (IC50)	DMX-5804 (IC50/pIC50)
MAP4K4	7 nM[1][2]	3.7 nM[3][4][5]	3 nM (pIC50: 8.55)[6][7][8]
MINK1 (MAP4K6)	9 nM[1][2]	8 nM[9]	pIC50: 8.18[6][7][8]
KHS1 (MAP4K5)	1.1 µM[1][2]	-	pIC50: 6.36[7][8]
TNIK (MAP4K7)	-	15 nM[9]	pIC50: 7.96[6][7][8]
DMPK	476 nM[1][2]	-	-
GCK (MAP4K2)	-	-	pIC50: 6.50[7][8]
GLK (MAP4K3)	-	-	pIC50: 4.95[7][8]
MLK1 (MAP3K9)	-	-	pIC50: 7.19[7][8]
MLK3 (MAP3K11)	-	-	pIC50: 6.99[7][8]
ABL1	-	-	pIC50: 5.80[7][8]
Aurora B	-	-	pIC50: 5.49[7][8]
FLT3	-	-	pIC50: 5.31[7][8]
GSK3β	-	-	pIC50: 4.66[7][8]
NUAK	-	-	pIC50: 6.88[7][8]
VEGFR	-	-	pIC50: 5.72[7][8]

Note: "-" indicates that data was not readily available in the searched sources.

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Signaling Pathway and Experimental Workflow Diagrams

To visually represent the biological context and experimental approaches, the following diagrams are provided.

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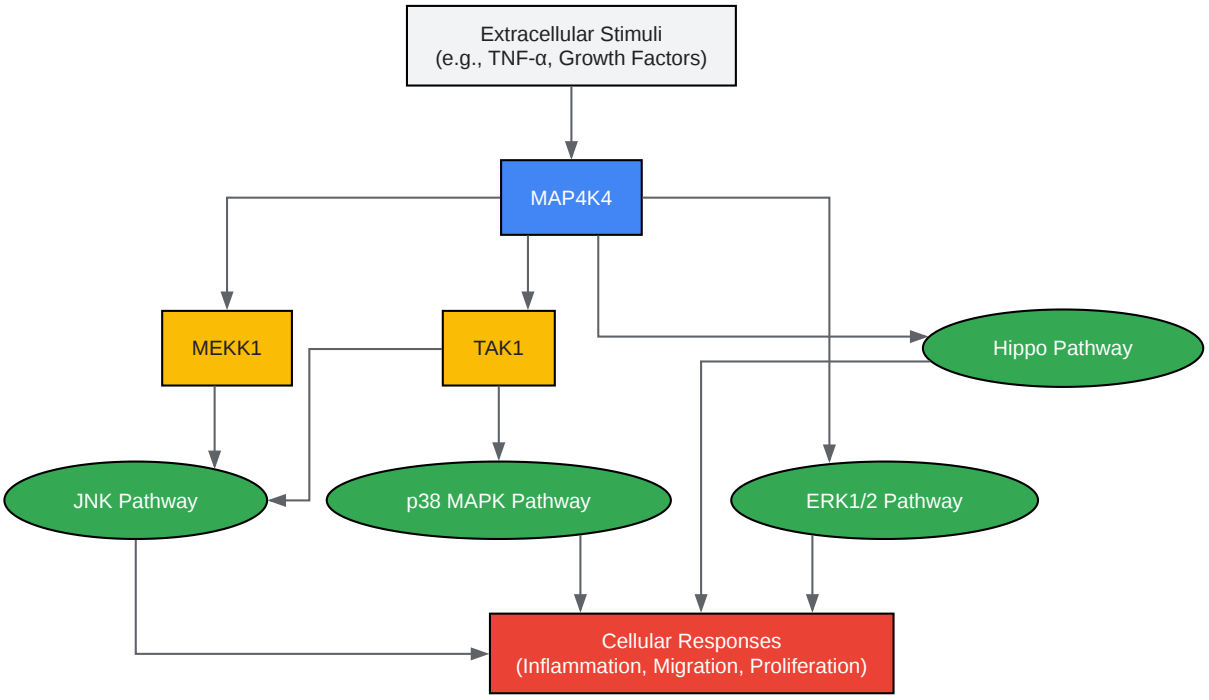

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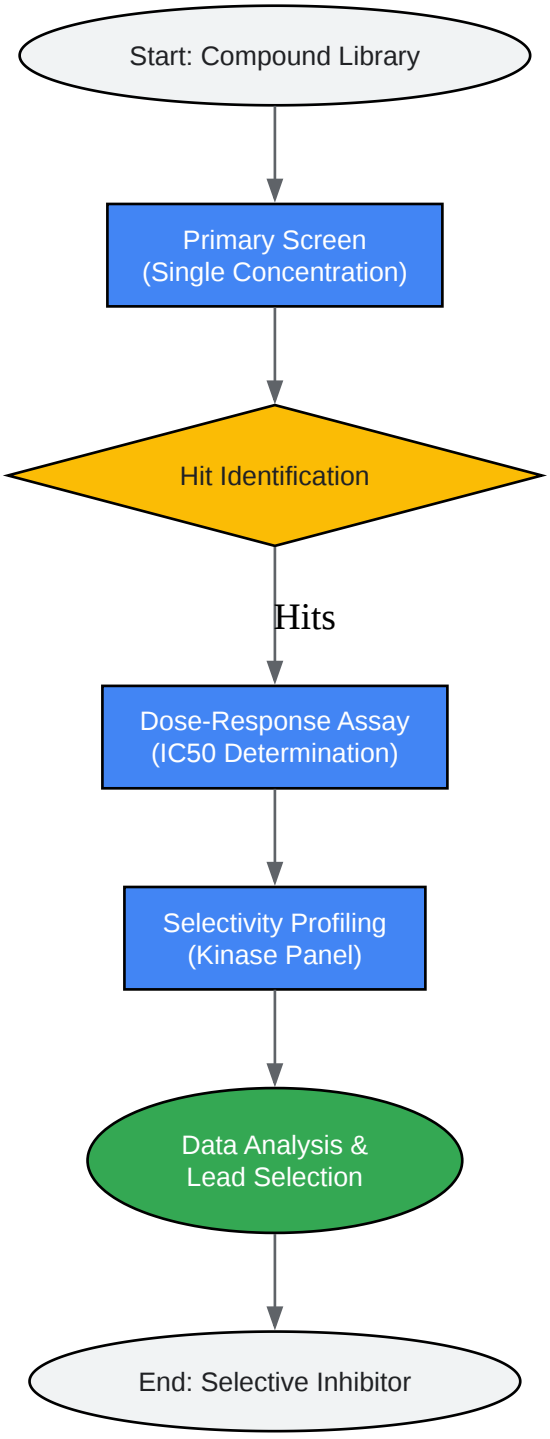

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